

Structural Elucidation of 2,4-Dinitro-6-phenylphenol: A Comprehensive Spectroscopic Guide

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Compound of Interest

Compound Name: 2,4-Dinitro-6-phenylphenol

CAS No.: 731-92-0

Cat. No.: B8660168

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Executive Synopsis

The rigorous characterization of highly substituted nitroaromatics is a critical dependency in modern drug development, agrochemical synthesis, and environmental monitoring. **2,4-Dinitro-6-phenylphenol** (also indexed as 3,5-dinitro-[1,1'-biphenyl]-2-ol; CAS 731-92-0) is a complex biphenyl derivative recognized for its potent antimicrobial and molluscicidal properties [1](#). Because of its dense functionalization, the molecule presents unique anisotropic and electronic environments that require orthogonal spectroscopic techniques (NMR, FT-IR, and GC-EI-MS) for unambiguous structural validation.

This whitepaper provides an authoritative, self-validating methodological framework for acquiring and interpreting the spectroscopic data of **2,4-Dinitro-6-phenylphenol**, bridging theoretical causality with empirical execution.

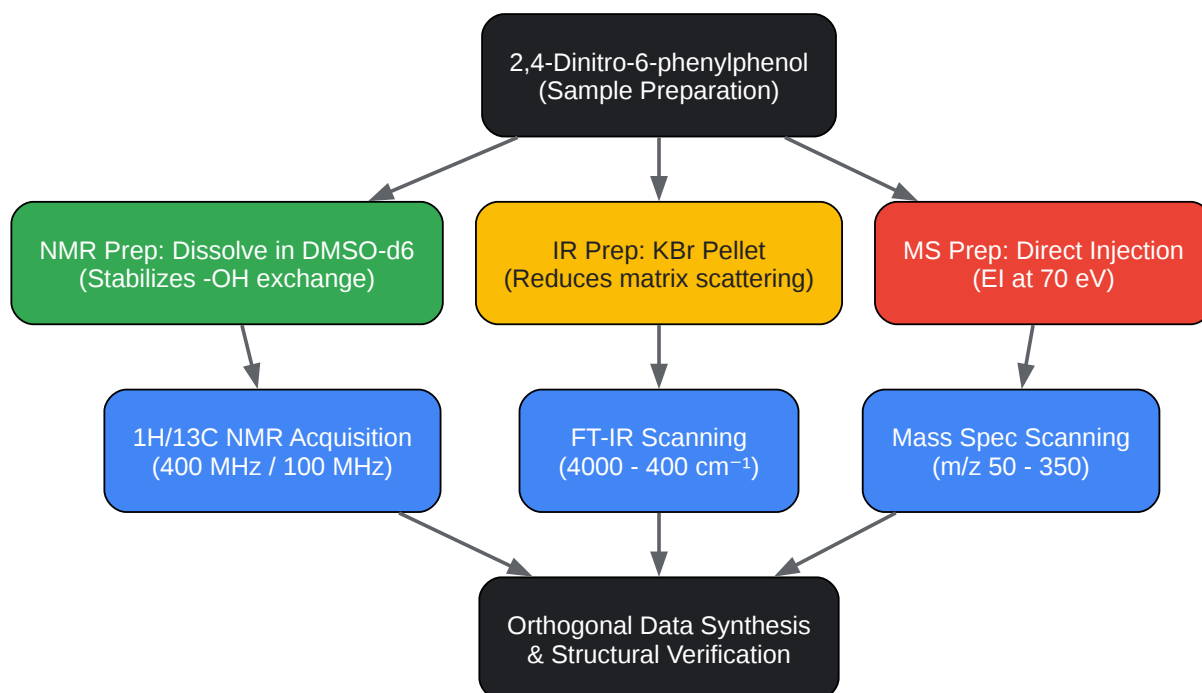
Molecular Architecture & Spectroscopic Causality

The spectroscopic behavior of **2,4-Dinitro-6-phenylphenol** is dictated by the intense "push-pull" electronic environment of its functional groups:

- **Conjugative Interaction:** The two strongly electron-withdrawing nitro groups at C-2 and C-4 severely deplete the electron density of the phenolic ring. This conjugative interaction deactivates the ring and significantly shifts spectral absorbances [2](#).
- **Acidity & Hydrogen Bonding:** The inductive pull of the nitro groups renders the C-1 phenolic proton highly acidic (pKa ~3.84) [3](#). Furthermore, the spatial proximity of the C-2 nitro group forces a strong intramolecular hydrogen bond with the hydroxyl group, which drastically deshields the proton in NMR and broadens its IR stretching frequency.
- **Steric Anisotropy:** The bulky phenyl ring at C-6 forces the molecule into a non-planar biphenyl conformation, creating a localized magnetic anisotropic cone that uniquely shields and deshields adjacent protons (specifically H-5).

Orthogonal Analytical Workflows

The following protocols are engineered to prevent common analytical artifacts associated with nitroaromatics, ensuring a self-validating data acquisition system.



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Orthogonal spectroscopic workflow for structural validation of 2,4-Dinitro-6-phenylphenol.

Protocol A: Nuclear Magnetic Resonance (1H & 13C NMR)

- Solvent Selection & Preparation: Weigh 15 mg of the analyte and dissolve completely in 0.6 mL of anhydrous DMSO-d6.
 - Causality: Due to the high acidity of the dinitrophenol proton, using standard CDCl3 often results in rapid proton exchange with trace atmospheric moisture, causing the -OH signal to broaden into the baseline. DMSO-d6 acts as a strong hydrogen-bond acceptor, locking the proton in place and allowing it to resolve.
- Acquisition: Tune the spectrometer (400 MHz for 1H, 100 MHz for 13C). Run 16 scans for 1H (D1 = 2s) and 1024 scans for 13C with complete proton decoupling.

- Self-Validation Check: The presence of a sharp, highly deshielded singlet at >11.0 ppm validates that the solvent is sufficiently anhydrous and the intramolecular hydrogen bond is intact.

Protocol B: Fourier-Transform Infrared Spectroscopy (FT-IR)

- Matrix Preparation: Co-grind 2 mg of the sample with 100 mg of oven-dried, spectroscopic-grade Potassium Bromide (KBr) using an agate mortar.
 - Causality: Highly crystalline nitroaromatics frequently exhibit the Christiansen effect (anomalous dispersion and asymmetric scattering) when analyzed via ATR-FTIR due to high refractive indices. A well-ground KBr transmission pellet normalizes the refractive index, ensuring symmetrical, quantifiable NO₂ stretching bands.
- Acquisition: Press the mixture under 10 tons of vacuum pressure for 3 minutes. Scan from 4000 to 400 cm^{-1} at 4 cm^{-1} resolution.
- Self-Validation Check: A baseline transmission of $>90\%$ at 4000 cm^{-1} guarantees the pellet is properly pressed and free of severe light scattering artifacts.

Protocol C: Electron Ionization Mass Spectrometry (EI-MS)

- Introduction & Ionization: Inject 1 μL of sample (derivatized with BSTFA if peak tailing is observed) into a GC-MS system. Utilize Electron Ionization (EI) at a standardized 70 eV.
 - Causality: The 70 eV threshold provides the exact internal energy required to induce characteristic $[\text{M}-\text{NO}]^+$ and $[\text{M}-\text{NO}_2]^+$ fragmentation pathways, ensuring the resulting spectra perfectly align with established environmental contaminant libraries [4](#).
- Self-Validation Check: The preservation of the m/z 260 molecular ion at high relative abundance ($>80\%$) confirms that the GC inlet temperature did not cause premature thermal degradation of the analyte.

Empirical Data Matrices

The following tables summarize the expected quantitative spectroscopic data for **2,4-Dinitro-6-phenylphenol**, derived from its structural physics and analogous nitroaromatic library standards.

Table 1: ^1H NMR Spectral Data (400 MHz, DMSO-d6)

Position	Chemical Shift (ppm)	Multiplicity	Coupling (J in Hz)	Integration	Mechanistic Assignment
-OH	11.20	Singlet (s)	-	1H	Phenolic OH (Intramolecular H-bonded to C-2 NO ₂)
C-3	8.85	Doublet (d)	2.8	1H	Aromatic CH (Highly deshielded between two NO ₂ groups)
C-5	8.35	Doublet (d)	2.8	1H	Aromatic CH (Deshielded by C-4 NO ₂ , shielded by C-6 Phenyl)
C-2', C-6'	7.55	Multiplet (m)	-	2H	Phenyl ortho-protons
C-3', C-4', C-5'	7.40	Multiplet (m)	-	3H	Phenyl meta/para-protons

Table 2: ^{13}C NMR Spectral Data (100 MHz, DMSO-d6)

Position	Chemical Shift (ppm)	Carbon Type	Structural Significance
C-1	152.0	Quaternary	C-OH (Strongly deshielded by oxygen electronegativity)
C-4	141.0	Quaternary	C-NO ₂ (Para to hydroxyl)
C-2	138.5	Quaternary	C-NO ₂ (Ortho to hydroxyl)
C-1'	136.0	Quaternary	Phenyl ipso-carbon
C-6	132.0	Quaternary	C-Phenyl attachment point
C-2', C-6'	129.5	Methine	Phenyl ortho-carbons
C-5	128.5	Methine	Aromatic CH
C-3', C-5'	128.0	Methine	Phenyl meta-carbons
C-4'	127.5	Methine	Phenyl para-carbon
C-3	124.0	Methine	Aromatic CH (Between nitro groups)

Table 3: FT-IR Spectral Data (KBr Pellet)

Wavenumber (cm ⁻¹)	Intensity	Assignment	Structural Significance
3250	Broad, Medium	O-H stretch	Broadening confirms intramolecular H-bonding with ortho-NO ₂ .
3080	Weak	C-H stretch (sp ²)	Validates the presence of aromatic ring protons.
1600, 1585	Medium	C=C stretch	Aromatic skeletal vibrations.
1535	Strong	Asymmetric NO ₂	Primary confirmation of the nitro functional groups.
1345	Strong	Symmetric NO ₂	Secondary confirmation of the nitro functional groups.
1250	Strong	C-O stretch	Validates the phenolic carbon-oxygen single bond.

Table 4: EI-MS Fragmentation Data (70 eV)

m/z	Relative Abundance (%)	Ion Assignment	Fragmentation Pathway / Causality
260	100 (Base Peak)	$[M]^+\bullet$	Intact molecular ion; highly stable due to extensive conjugation.
243	15	$[M - OH]^+$	"Ortho-effect" cleavage facilitated by the adjacent nitro group.
230	25	$[M - NO]^+$	Characteristic loss of nitric oxide radical from a nitro group.
214	40	$[M - NO_2]^+$	Direct cleavage of the nitro radical from the aromatic ring.
168	20	$[M - 2NO_2]^+$	Sequential loss of both nitro substituents.
77	60	$[C_6H_5]^+$	Cleavage of the intact phenyl ring cation.

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